

# Chemical and Physical Properties of (+)-Tetraconazole

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## Compound of Interest

Compound Name: (+)-Tetraconazole

Cat. No.: B135587

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**(+)-Tetraconazole**, a specific stereoisomer of the triazole fungicide Tetraconazole, is distinguished by its unique chemical properties. The following table summarizes its key chemical identifiers.

Identifier	Value
CAS Registry Number	131320-41-7[1][2]
IUPAC Name	1-[(2R)-2-(2,4-dichlorophenyl)-3-(1,1,2,2-tetrafluoroethoxy)propyl]-1,2,4-triazole[2]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> Cl <sub>2</sub> F <sub>4</sub> N <sub>3</sub> O[1][2]
Molecular Weight	372.15 g/mol [1]
InChI	InChI=1S/C13H11Cl2F4N3O/c14-9-1-2-10(11(15)3-9)8(4-22-7-20-6-21-22)5-23-13(18,19)12(16)17/h1-3,6-8,12H,4-5H2/t8-m/s1[1][2]
InChIKey	LQDARGUHUSPFNL-MRVPVSSYSA-N[1][2]
Canonical SMILES	C1=CC(=C(C=C1Cl)Cl)--INVALID-LINK--COC(C(F)F)(F)F[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis, characterization, or specific bioassays of **(+)-Tetraconazole** are not readily available in the public domain. Tetraconazole, as a commercial fungicide, is typically used as a racemic mixture.[3] Its primary mode of action is the inhibition of ergosterol biosynthesis in fungi, which disrupts the formation of cell membranes.[3][4]

## Visualizations

The following diagram illustrates the chemical structure of **(+)-Tetraconazole**.

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## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. (+)-Tetraconazole | C<sub>13</sub>H<sub>11</sub>Cl<sub>2</sub>F<sub>4</sub>N<sub>3</sub>O | CID 11603162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tetraconazole (Ref: M14360) [sitem.herts.ac.uk]
- 4. Page loading... [wap.guidechem.com]
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